An In-depth Technical Guide to 1-amino-3-methoxyisoquinoline

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Compound of Interest

Compound Name:	*3-methoxyisoquinolin-1-amine*
CAS No.:	*80900-34-1*
Cat. No.:	*B6273283*

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Abstract

This technical guide provides a comprehensive overview of 1-amino-3-methoxyisoquinoline, a heterocyclic compound of interest in medicinal chemistry and drug discovery. While specific experimental data for this molecule is not extensively documented in publicly available literature, this guide synthesizes information from closely related analogues and foundational chemical principles to present its core molecular properties, a plausible synthetic route, predicted spectroscopic characteristics, and potential applications. This document is intended for researchers, scientists, and drug development professionals working with isoquinoline scaffolds.

Introduction: The Isoquinoline Scaffold in Drug Discovery

The isoquinoline core is a privileged heterocyclic motif found in a multitude of natural products and synthetic compounds with significant biological activities.[1] Its rigid, planar structure provides a valuable scaffold for the spatial presentation of functional groups, enabling interactions with a wide range of biological targets. The introduction of substituents such as

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amino and methoxy groups can profoundly influence the molecule's physicochemical properties and pharmacological profile. Amino groups can act as hydrogen bond donors and acceptors, and can be a key site for salt formation, while methoxy groups can modulate lipophilicity and metabolic stability. This guide focuses on the specific, yet under-documented, derivative, 1-amino-3-methoxyisoquinoline.

Molecular and Physicochemical Properties

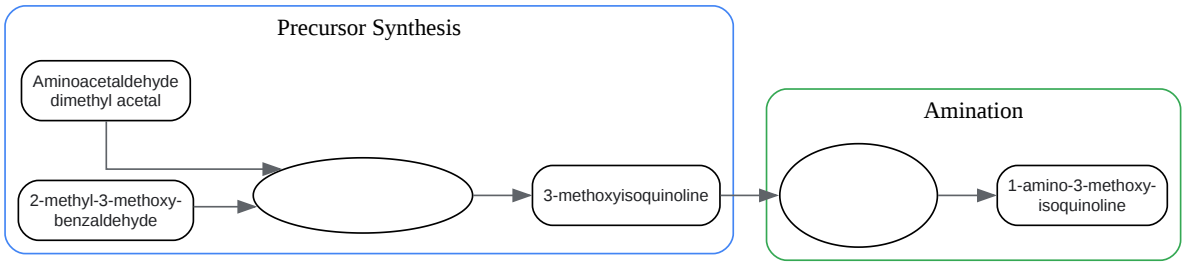
1-amino-3-methoxyisoquinoline possesses a molecular formula of $C_{10}H_{10}N_2O$ and a calculated molecular weight of 174.20 g/mol . A summary of its key properties is presented in Table 1.

Property	Value	Source
Molecular Formula	$C_{10}H_{10}N_2O$	Calculated
Molecular Weight	174.20 g/mol	Calculated
CAS Number	80900-33-0	[2]
Predicted LogP	1.8 ± 0.5	Prediction based on analogues
Predicted pKa (most basic)	4.0 - 5.0 (amino group)	Prediction based on analogues
Hydrogen Bond Donors	1 (from amino group)	Calculated
Hydrogen Bond Acceptors	3 (2 from N, 1 from O)	Calculated

Proposed Synthesis of 1-amino-3-methoxyisoquinoline

A plausible synthetic route to 1-amino-3-methoxyisoquinoline can be conceptualized from established methodologies for the synthesis of substituted isoquinolines. A potential pathway, illustrated below, involves the construction of a 3-methoxyisoquinoline precursor followed by amination at the 1-position.

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Caption: Proposed synthetic workflow for 1-amino-3-methoxyisoquinoline.

Experimental Protocol (Hypothetical):

- Synthesis of 3-methoxyisoquinoline: A mixture of 2-methyl-3-methoxybenzaldehyde and aminoacetaldehyde dimethyl acetal is subjected to a Pomeranz-Fritsch reaction, typically involving treatment with a strong acid such as sulfuric acid, to effect cyclization and subsequent aromatization to yield 3-methoxyisoquinoline.

- Amination of 3-methoxyisoquinoline: The resulting 3-methoxyisoquinoline is then subjected to a Chichibabin amination reaction. Treatment with sodium amide ($NaNH_2$) in an inert solvent like liquid ammonia or toluene at elevated temperatures would introduce the amino group at the 1-position, yielding the final product, 1-amino-3-methoxyisoquinoline. Purification would likely be achieved through column chromatography.

Spectroscopic Characterization (Predicted)

While experimental spectra for 1-amino-3-methoxyisoquinoline are not readily available, its characteristic spectroscopic features can be predicted based on its structure and data from analogous compounds.

4.1. ^1H NMR Spectroscopy

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The predicted ^{1}H NMR spectrum in a solvent like DMSO-d_6 would likely exhibit the following signals:

Chemical Shift (δ, ppm)	Multiplicity	Assignment
~7.8-8.0	d	H-8
~7.5-7.7	m	H-5, H-6, H-7
~6.8	s	H-4
~6.5	br s	$-NH_2$
~3.9	s	$-OCH_3$

4.2. ^{13}C NMR Spectroscopy

The predicted ^{13}C NMR spectrum would show 10 distinct signals corresponding to the carbon atoms in the molecule.

Chemical Shift (δ, ppm)	Assignment
~160	C-3
~155	C-1
~138	C-8a
~130	C-6
~128	C-5
~125	C-7
~120	C-4a
~118	C-8
~100	C-4
~55	$-OCH_3$

4.3. Infrared (IR) Spectroscopy

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Key predicted IR absorption bands include:

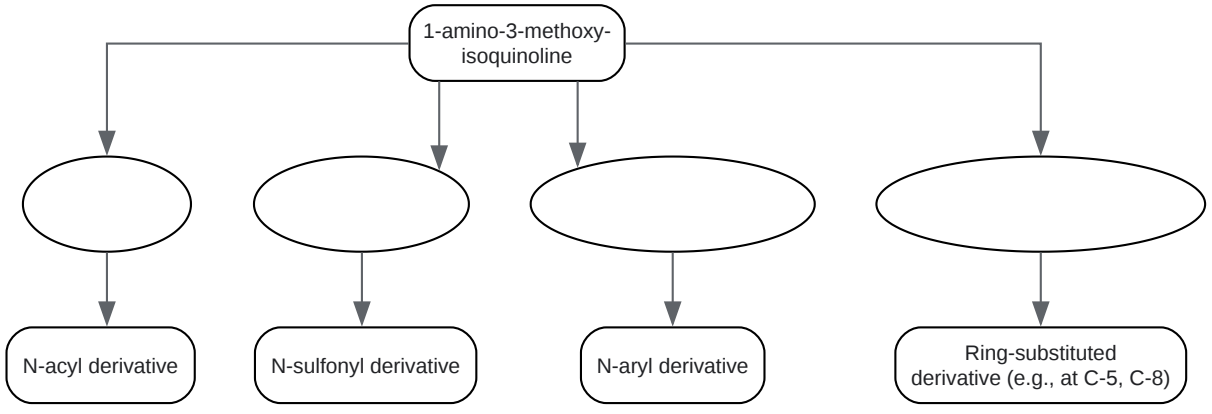
- 3400-3200 cm^{-1}: N-H stretching vibrations of the primary amine.
- 3100-3000 cm^{-1}: Aromatic C-H stretching.
- 1620-1580 cm^{-1}: C=C and C=N stretching vibrations of the isoquinoline ring.
- 1250-1200 cm^{-1}: Asymmetric C-O-C stretching of the methoxy group.
- 1050-1000 cm^{-1}: Symmetric C-O-C stretching of the methoxy group.

4.4. Mass Spectrometry

In a mass spectrum, the molecular ion peak (M^+) would be expected at m/z = 174. Key fragmentation patterns would likely involve the loss of a methyl radical ($•CH_3$) from the methoxy group, and potentially the loss of HCN from the pyridine ring.

Reactivity and Potential for Derivatization

The 1-amino-3-methoxyisoquinoline scaffold presents multiple sites for further chemical modification, making it a versatile building block for the synthesis of compound libraries.



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Caption: Potential derivatization reactions of 1-amino-3-methoxyisoquinoline.

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- N-Functionalization: The primary amino group at the 1-position is a key site for derivatization through reactions such as acylation, sulfonylation, and reductive amination. Palladium-catalyzed cross-coupling reactions, like the Buchwald-Hartwig amination, could be employed for N-arylation.[3][4][5][6]

- Electrophilic Aromatic Substitution: The isoquinoline ring can undergo electrophilic substitution reactions, with the positions of substitution being influenced by the existing amino and methoxy groups.

Potential Applications in Drug Discovery

The isoquinoline scaffold is a well-established pharmacophore in numerous clinically used drugs.[7][8] Derivatives of aminoisoquinolines have shown promise in various therapeutic areas, particularly in oncology.

- Kinase Inhibition: The isoquinoline core can mimic the adenine ring of ATP, making it an effective hinge-binding motif for protein kinases.[7][8][9] The amino group can form crucial hydrogen bonds within the ATP-binding pocket, while substituents on the isoquinoline ring can be tailored to achieve potency and selectivity against specific kinases.

- Anticancer Agents: Several 3-aminoisoquinolin-1(2H)-one derivatives have demonstrated potent anticancer activity against a range of human tumor cell lines.[10][11] It is plausible that 1-amino-3-methoxyisoquinoline could serve as a valuable starting point for the development of novel anticancer agents.

- Bioisosteric Replacement: The 1-aminoisoquinoline moiety has been successfully used as a bioisostere for the highly basic benzamidine group in the design of thrombin inhibitors, leading to improved selectivity and cell permeability.[12] This highlights the potential of using this scaffold to modulate the physicochemical and pharmacokinetic properties of drug candidates.[13][14]

Conclusion

1-amino-3-methoxyisoquinoline is a structurally interesting heterocyclic compound with significant potential as a building block in medicinal chemistry. While direct experimental data is sparse, this guide has provided a comprehensive overview of its predicted properties, a plausible synthetic strategy, and its potential applications based on the well-documented

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chemistry and biology of the isoquinoline scaffold. Further research into the synthesis and biological evaluation of this compound and its derivatives is warranted to fully explore its therapeutic potential.

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